

1-Methyl-3-p-tolyl-1h-pyrazol-5-ol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-3-p-tolyl-1h-pyrazol-5-ol

Cat. No.: B360813

[Get Quote](#)

In-Depth Technical Guide: 1-Methyl-3-p-tolyl-1H-pyrazol-5-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-3-p-tolyl-1H-pyrazol-5-ol**, a heterocyclic organic compound with significant potential in various scientific and industrial applications. This document details its chemical identifiers, physical properties, a comprehensive synthesis protocol, and an exploration of its biological activities.

Chemical Identifiers and Physical Properties

1-Methyl-3-p-tolyl-1H-pyrazol-5-ol, also known by its tautomeric form 3-Methyl-1-p-tolyl-5-pyrazolone, is a pyrazolone derivative. Its chemical identity and key physical properties are summarized in the tables below.

Identifier Type	Value
CAS Number	86-92-0
IUPAC Name	5-methyl-2-(4-methylphenyl)-1,2-dihydro-3H-pyrazol-3-one
Synonyms	1-(4-tolyl)-3-methyl-5-pyrazolone, 3-Methyl-1-(4-methylphenyl)-1H-pyrazol-5-ol, p-Toluyll methyl pyrazolone, 3-methyl-1-p-tolyl-pyrazolin-5-one
Molecular Formula	C ₁₁ H ₁₂ N ₂ O
Molecular Weight	188.23 g/mol
Canonical SMILES	<chem>CC1=CC(=O)N(N1)C2=CC=C(C=C2)C</chem>
InChI Key	IOQOLGUXWSBWHR-UHFFFAOYSA-N

Physical Property	Value	Source
Appearance	White to yellowish crystalline powder	[1]
Melting Point	134-142 °C	[1]
Purity	≥ 99% (Assay)	[1]

Experimental Protocols

Synthesis of 1-(4'-tolyl)-3-methyl-5-pyrazolone

A detailed method for the synthesis of 1-(4'-tolyl)-3-methyl-5-pyrazolone is outlined in Russian patent RU2075476C1. The synthesis is a multi-step process involving the diazotization of p-toluidine, followed by reduction and condensation reactions.

Step 1: Diazotization of p-Toluidine

- In a suitable reaction vessel, dissolve p-toluidine in an aqueous solution of hydrochloric acid.
- Cool the resulting solution to 0-5 °C in an ice bath.

- Slowly add a solution of sodium nitrite while maintaining the temperature below 10 °C to form the p-tolyldiazonium chloride solution.

Step 2: Reduction of p-Tolyldiazonium Chloride

- Prepare a sulfite-bisulfite reducing mixture from sodium (or ammonium) bisulfite and ammonia water.
- Add the p-tolyldiazonium chloride solution to the reducing mixture while controlling the pH between 5.8 and 7.0.
- The molar ratio of bisulfite to p-tolyldiazonium chloride should be maintained at approximately 2.49:1.
- This reaction yields p-tolylhydrazine sulfonate.

Step 3: Hydrolysis and Condensation

- Hydrolyze the p-tolylhydrazine sulfonate to obtain a solution of p-tolylhydrazine hydrochloride.
- Neutralize the resulting solution to a pH of 1.9-2.5.
- Condense the p-tolylhydrazine with acetoacetic acid amide. The molar ratio of p-tolylhydrazine to acetoacetic acid amide should be in the range of 1:1 to 1:1.1.
- The reaction yields the final product, 1-(4'-tolyl)-3-methyl-5-pyrazolone, which can be further purified by recrystallization.[\[2\]](#)

Biological Activity and Potential Applications

Pyrazolone derivatives, including **1-Methyl-3-p-tolyl-1H-pyrazol-5-ol**, have garnered significant interest due to their diverse biological activities. While specific quantitative data for this exact compound is limited in publicly available literature, the pyrazolone scaffold is a well-established pharmacophore.

Antioxidant Activity:

Pyrazolone derivatives are recognized for their antioxidant properties. They can act as radical scavengers, donating a hydrogen atom to neutralize free radicals and thus mitigating oxidative stress. This mechanism is crucial in the prevention of cellular damage implicated in a range of diseases. The antioxidant capacity of pyrazolone analogs has been demonstrated in various studies, with some exhibiting potent activity.

Anti-inflammatory Activity:

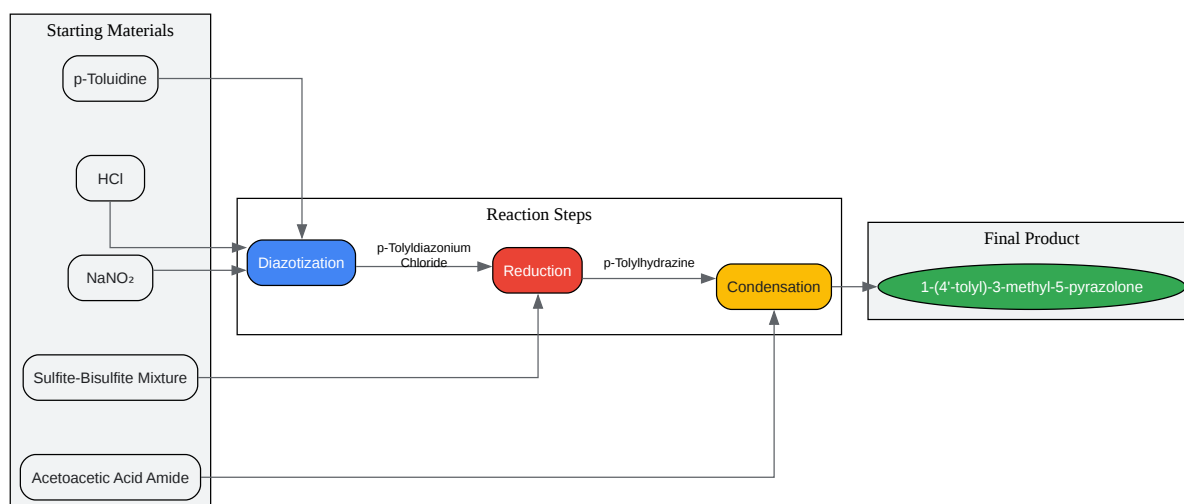
Several pyrazolone derivatives have been investigated for their anti-inflammatory effects. The proposed mechanism of action for some of these compounds involves the inhibition of key inflammatory mediators. This makes them attractive candidates for the development of novel anti-inflammatory drugs. Derivatives of 3-methyl-pyrazolone have shown significant analgesic and anti-inflammatory activities in preclinical studies.

Other Applications:

Beyond its potential therapeutic uses, 1-(4'-Tolyl)-3-methyl-5-pyrazolone serves as a crucial intermediate in the synthesis of various organic compounds. It is notably used as a coupling component in the manufacturing of pigments, such as C.I. Pigment Red 34 and C.I. Pigment Red 37.[3]

Visualizations

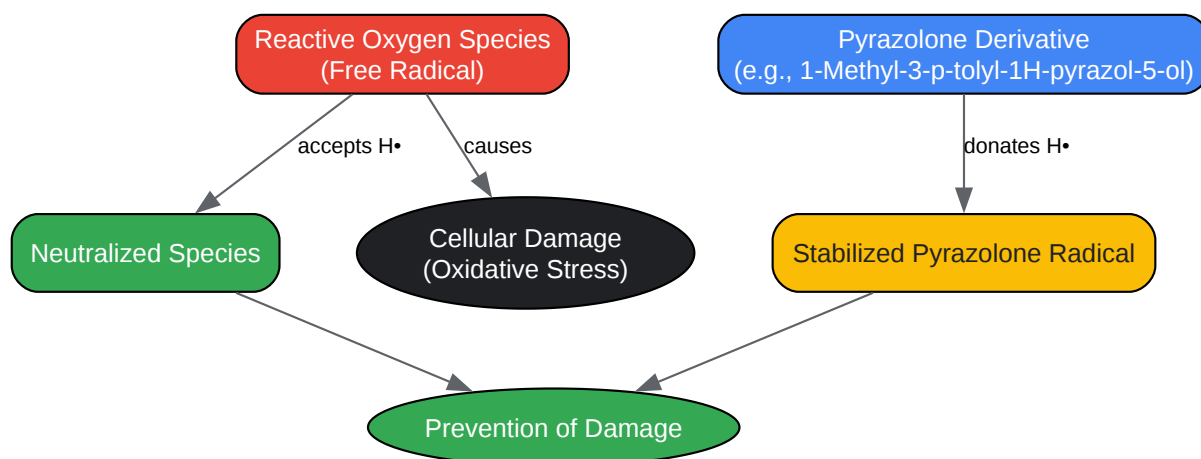
Synthesis Workflow of 1-(4'-tolyl)-3-methyl-5-pyrazolone



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 1-(4'-tolyl)-3-methyl-5-pyrazolone.

Logical Relationship of Pyrazolone's Antioxidant Action



[Click to download full resolution via product page](#)

Caption: General mechanism of radical scavenging by pyrazolone derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dihydro-5-methyl-2-(4-methylphenyl)-3H-pyrazol-3-one(86-92-0) 1H NMR spectrum [chemicalbook.com]
- 2. Pyrazolone-type compounds (part II): in vitro and in silico evaluation of antioxidant potential; structure–activity relationship - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Review of the Synthetic Account of 3-Methyl Pyrazolone as Anti-Inflammatory Agent | Asian Journal of Pharmaceutical Research and Development [ajprd.com]
- To cite this document: BenchChem. [1-Methyl-3-p-tolyl-1h-pyrazol-5-ol CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b360813#1-methyl-3-p-tolyl-1h-pyrazol-5-ol-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com